

Benchmarking Sacubitril Synthesis: A Comparative Guide to Chiral Intermediate Strategies

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Compound of Interest

Compound Name: (S)-3-((tert-butoxycarbonyl)amino)-5-phenylpentanoic acid

CAS No.: 218608-84-5

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Sacubitril, a neprilysin inhibitor, is a critical component of the blockbuster drug Entresto, used in the management of heart failure. The stereospecific synthesis of sacubitril, which possesses two chiral centers ((2R,4S)), is a significant challenge in pharmaceutical manufacturing. The efficiency, cost-effectiveness, and environmental impact of the synthesis are largely dictated by the choice of the starting chiral intermediate and the subsequent synthetic route. This guide provides an in-depth comparison of various approaches to sacubitril synthesis, focusing on the use of different chiral building blocks, and offers supporting experimental insights to aid researchers and drug development professionals in selecting the optimal strategy.

The Industrial Benchmark: Synthesis from (S)-Epichlorohydrin

The route commencing from the readily available and relatively inexpensive chiral building block, (S)-epichlorohydrin, represents a well-established and industrially practiced method for

sacubitril synthesis. This pathway is characterized by a convergent approach where the two key fragments of the sacubitril molecule are synthesized separately and then coupled.

Rationale for the (S)-Epichlorohydrin Approach

The selection of (S)-epichlorohydrin as the chiral starting material is strategic. Its three-membered epoxide ring is highly reactive and allows for regioselective opening, providing a handle to introduce the necessary functionalities with a predefined stereochemistry at one of the chiral centers. This approach offers a robust and scalable platform for the large-scale production of sacubitril.

Synthetic Workflow

The synthesis begins with the cuprate-mediated addition of a biaryl bromide to (S)-epichlorohydrin, which, after acidic workup, yields a chloropropanol intermediate with high enantiomeric excess.[1] The subsequent steps involve the introduction of the amino group via a Mitsunobu reaction, followed by a series of transformations including oxidation, a Wittig reaction, and stereoselective hydrogenation to establish the second chiral center.[1]



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Caption: Synthetic route to sacubitril starting from (S)-epichlorohydrin.

Experimental Protocol: Key Steps

Step 1: Synthesis of the Chloropropanol Intermediate To a solution of the biaryl cuprate reagent in an appropriate solvent, (S)-epichlorohydrin is added at a controlled temperature. The reaction is monitored until completion and then quenched with an acidic aqueous solution. After extraction and solvent removal, the chloropropanol intermediate is obtained.[1]

Step 2: Introduction of the Amino Group and Protection The chloropropanol intermediate is subjected to a Mitsunobu reaction with succinimide, followed by hydrolysis to yield the corresponding amino alcohol. This intermediate is then protected with a tert-butoxycarbonyl (Boc) group to give the N-Boc amino alcohol.[1]

Step 3: Stereoselective Hydrogenation A crucial step in this synthesis is the stereoselective hydrogenation of the α,β -unsaturated ester intermediate. This is typically achieved using a chiral ruthenium catalyst, such as $[\text{Ru}(\text{p-cymene})\text{I}_2]_2$ with a Mandyphos ligand, under hydrogen pressure to yield the desired diastereomer with high selectivity.[1]

Chiral Pool Approach: Synthesis from (S)-Pyroglutamic Acid

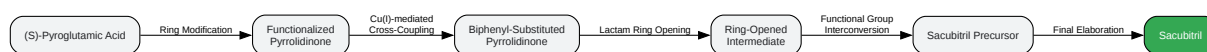
Another well-explored strategy for sacubitril synthesis utilizes (S)-pyroglutamic acid, a derivative of the naturally occurring amino acid, glutamic acid. This "chiral pool" approach leverages the inherent chirality of the starting material to construct the target molecule.

Rationale for the (S)-Pyroglutamic Acid Approach

(S)-Pyroglutamic acid provides a rigid bicyclic lactam structure that allows for stereocontrolled functionalization. The existing chiral center serves as a template for the introduction of the second stereocenter, making it an attractive starting point for asymmetric synthesis.

Synthetic Workflow

The synthesis typically begins with the modification of the pyroglutamic acid ring, followed by a key Cu(I)-mediated cross-coupling reaction to introduce the biphenyl moiety.[2] Subsequent steps involve ring-opening, functional group manipulations, and the introduction of the second chiral center.



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Sources

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